

In-Depth Technical Guide: 2-(3-Chloropyridin-2-yl)acetic acid

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Compound of Interest

Compound Name: 2-(3-Chloropyridin-2-yl)Acetic acid

CAS No.: 885167-73-7

Cat. No.: B009349

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For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Synonyms

2-(3-Chloropyridin-2-yl)acetic acid is a pyridine derivative with a carboxymethyl group at the 2-position and a chlorine atom at the 3-position of the pyridine ring.

IUPAC Name: (3-Chloro-2-pyridinyl)acetic acid

Synonyms:

- **2-(3-Chloropyridin-2-yl)acetic acid**
- 3-Chloro-2-pyridineacetic acid

A hydrochloride salt of this compound is also commercially available: **2-(3-Chloropyridin-2-yl)acetic acid** hydrochloride.[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2-(3-Chloropyridin-2-yl)acetic acid** is limited in publicly accessible literature. However, based on its chemical structure and data for related isomers, the following properties can be summarized. It is important to note that properties of isomers, such as 2-(5-chloropyridin-2-yl)acetic acid and 2-(6-chloropyridin-3-yl)acetic acid, are often reported and should not be confused with the target compound.

Property	Data	Source
Molecular Formula	C ₇ H ₆ ClNO ₂	
Molecular Weight	171.58 g/mol	
CAS Number	885167-73-7	
Physical Form	Solid	[2]
Storage Temperature	2-8°C, under inert atmosphere	[2]

Note: Comprehensive data on properties like melting point, boiling point, pKa, and solubility for this specific isomer are not readily available. Researchers should perform experimental determination for precise values.

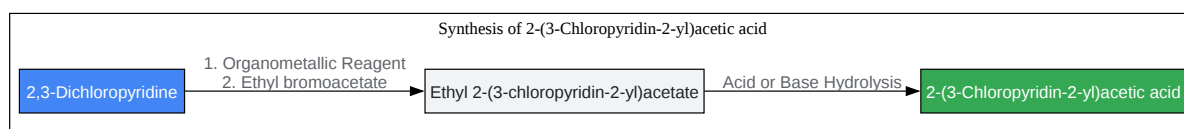
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(3-Chloropyridin-2-yl)acetic acid** is not widely published in peer-reviewed journals. However, general synthetic strategies for pyridylacetic acid derivatives can be adapted. One potential route could involve the hydrolysis of the corresponding ethyl ester, which in turn could be synthesized from 2,3-dichloropyridine.

General Synthetic Approach (Hypothetical):

A plausible synthetic route could start from 2,3-dichloropyridine. This approach is based on established organometallic cross-coupling reactions followed by functional group manipulations.

DOT Script for a potential synthetic workflow:



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Caption: A potential synthetic workflow for **2-(3-Chloropyridin-2-yl)acetic acid**.

Experimental Protocol for a Related Compound (Synthesis of 3-acetyl-2-chloropyridine):

A patented method for the synthesis of 3-acetyl-2-chloropyridine from 2-chloronicotinic acid provides insight into the reactivity of related precursors.[3]

- Step 1: Salt Formation: 2-Chloronicotinic acid is reacted with a lithium-containing compound (e.g., lithium hydroxide monohydrate) to form the lithium salt of 2-chloronicotinic acid.[3]
- Step 2: Grignard Reaction: The dried lithium salt is then reacted with a Grignard reagent, such as methyl magnesium bromide, to yield 3-acetyl-2-chloropyridine.[3]

This protocol highlights a viable method for functionalizing the pyridine ring at the 3-position, which could be a starting point for developing a synthesis for the target acetic acid derivative.

Biological Activity and Signaling Pathways

There is currently a significant lack of publicly available data on the specific biological activity and mechanism of action of **2-(3-Chloropyridin-2-yl)acetic acid**. While many pyridine-containing compounds exhibit a wide range of biological activities, including antimicrobial and anticancer effects, it is not possible to extrapolate these activities to the specific compound in question without experimental evidence.

Derivatives of pyridinyl acetic acid have been investigated for various therapeutic applications. For instance, some have been explored as anti-inflammatory agents. However, without

screening data or target identification for **2-(3-Chloropyridin-2-yl)acetic acid**, a signaling pathway diagram would be speculative and is therefore not provided.

Researchers interested in the pharmacological potential of this compound would need to conduct initial biological screenings against various cell lines and targets to identify any significant activity.

Conclusion and Future Directions

2-(3-Chloropyridin-2-yl)acetic acid is a readily identifiable chemical entity with a defined structure. However, there is a notable gap in the scientific literature regarding its detailed physicochemical properties, a specific and optimized synthesis protocol, and its biological activity profile.

For drug development professionals and researchers, this compound represents an underexplored scaffold. Future work should focus on:

- Detailed Physicochemical Characterization: Experimental determination of melting point, solubility, pKa, and other key parameters.
- Development of a Robust Synthetic Protocol: Optimization of a synthetic route to allow for scalable and efficient production.
- Comprehensive Biological Screening: Evaluation of its activity against a broad range of biological targets to identify potential therapeutic applications.

The information provided herein serves as a foundational guide for researchers initiating studies on **2-(3-Chloropyridin-2-yl)acetic acid**.

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